

IRDye 700DX & Paired-Agent Imaging Parameters

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Compound Focus: Irdye 700DX

CAS No.: 916821-46-0

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Parameter	Description & Role in PAI
Chemical Nature	Carboxylate form (hydrophilic, untargeted control agent) [1].
Primary Function	Untargeted "Control" Agent to account for nonspecific uptake, vascular perfusion, and tissue permeability [1] [2].
Targeted Agent Partner	EGFR-targeted agent (e.g., ABY-029) [3] [1].
Administration	Coadministered intravenously with the targeted agent at a trace dose [1].
Key Quantitative Output	Binding Potential (BP) , proportional to receptor concentration and affinity [3] [1] [2].

Quantitative Data from Preclinical PAI Studies

Study Model	Targeted Agent & Dose	IRDye 700DX Dose	Key Findings
HNC Xenograft Mice [1]	ABY-029 (0.15, 0.3, or 0.9 nmol)	2.5 nmol	PAI-derived Receptor Availability (RA) was independent of ABY-029 dose and decreased after EGFR blocking, while fluorescence intensity alone did not [1].
Metastatic Breast Cancer Model [2]	Cetuximab-IR700 (EGFR-targeted)	Used as a fluorescent label on control antibody	Validated the paired-agent principle for detecting microscopic disease (<200 cancer cells) in lymph nodes [2].

Detailed Experimental Protocol

This protocol is adapted from dynamic in vivo PAI studies for tracking receptor availability in head and neck cancer (HNC) xenograft models [1].

Agent Preparation

- **IRDye 700DX Carboxylate:** Dissolve the **IRDye 700DX** NHS ester in phosphate-buffered saline (PBS, pH 8.5) and stir at room temperature for 5 hours to convert it to the carboxylate form. Subsequent dilutions should be made in PBS (pH 7.0) for administration [1].
- **Targeted Agent:** The protocol utilizes ABY-029, an anti-EGFR Affibody molecule. Ensure it is prepared according to specific laboratory or manufacturer guidelines [3] [1].
- **Dosing:** Co-inject a mixture of **2.5 nmol of IRDye 700DX carboxylate** with a trace dose of the targeted agent (e.g., 0.15-0.9 nmol of ABY-029) in a total volume of 200 μ L PBS via intravenous injection [1].

Animal Model and Imaging

- **Model:** Use athymic nude mice implanted with EGFR-positive tumor cells (e.g., FaDu HNC xenografts) [1].
- **Anesthesia:** Anesthetize mice using an appropriate regimen like ketamine/xylazine (100:10 mg/kg) [3] or isoflurane [1].

- **Image Acquisition:** Place the animal in a fluorescence scanner (e.g., an Odyssey CLx). Acquire fluorescence images in both the 700 nm channel (for **IRDye 700DX**) and 800 nm channel (for the targeted agent, e.g., ABY-029) immediately after injection and continue at regular intervals (e.g., every minute) for up to 300 minutes to capture kinetic data [3] [1].

In Vivo Receptor Blocking (Optional)

To dynamically track changes in receptor availability, a blocking agent can be administered after a baseline imaging period.

- After initial imaging (e.g., 300 min), administer a saturating dose of a non-fluorescent EGFR-targeted inhibitor (e.g., Z03115) or a ligand (e.g., human EGF) as a positive control. PBS can be used as a vehicle control [1].
- Continue fluorescence imaging for an additional 60 minutes post-blocking to monitor the decrease in receptor availability [1].

Data and Image Analysis

- **Binding Potential (BP) Calculation:** Generate BP maps using specialized software (e.g., MATLAB). The standard method involves calculating the pixel-by-pixel ratio of the targeted agent signal to the control agent (**IRDye 700DX**) signal, often employing a simplified reference tissue model [3] [1]. The formula is derived as:

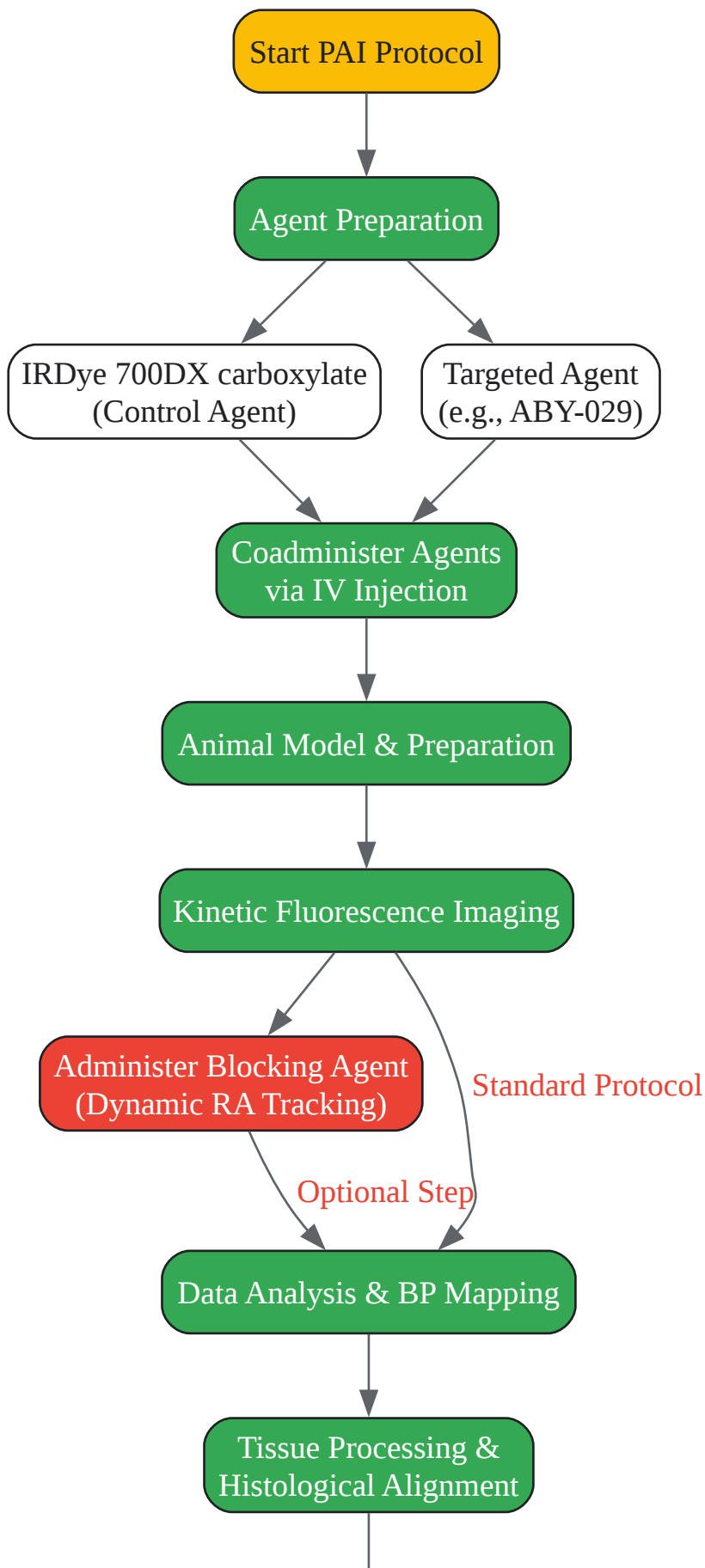
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This metric is proportional to the concentration of available receptors [2].

- **Tissue Alignment:** For validation, excise and fix imaged tissues in formalin. Use histological landmarks and surgical ink to align fluorescence and BP maps with subsequent hematoxylin and eosin (H&E) and EGFR immunohistochemistry (IHC) slides [3].

Experimental Workflow

The following diagram illustrates the complete PAI procedure, from agent preparation to data analysis:



Correlate BP with
Receptor Expression

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Critical Protocol Notes

- **Dose Independence:** A key strength of this PAI protocol is that the calculated **Binding Potential (BP) and Receptor Availability (RA) are independent of the administered dose of the targeted agent (ABY-029)**, as demonstrated across a 6-fold dose range. This simplifies dosing strategy and improves quantification robustness [1].
- **Kinetics over Intensity:** Relying solely on the fluorescence intensity of the targeted agent can be misleading. The **IRDye 700DX** control agent corrects for nonspecific uptake, enabling PAI to accurately track a decrease in RA after receptor blocking, which fluorescence intensity alone fails to show [1].
- **Clinical Translation:** Using FDA-approved dyes like Indocyanine Green (ICG) as the control agent is a promising strategy for translating PAI into clinical practice, as their kinetics are well-understood and correlate well with antibody-based controls in lymph nodes [2].

Conclusion

The **IRDye 700DX** PAI protocol provides a powerful, quantitative method for dynamically measuring in vivo receptor availability in oncology research. By accounting for nonspecific uptake, it offers a more accurate and dose-independent metric for assessing target engagement and drug effects, which is invaluable for drug development and optimizing molecular therapeutics.

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References

1. Dynamic Tracking of In Vivo Receptor Availability in Tumor ... [pmc.ncbi.nlm.nih.gov]

2. Paired-Agent Fluorescence Molecular Imaging of Sentinel ... [pmc.ncbi.nlm.nih.gov]

3. Paired-agent imaging for detection of head and neck cancers [pmc.ncbi.nlm.nih.gov]

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